

# A Comparative Guide to Advanced Oxidation Processes for Azo Dye Degradation

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## Compound of Interest

Compound Name: Acid blue 260

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The widespread use of azo dyes in various industries, including textiles, printing, and pharmaceuticals, has led to significant environmental concerns due to their persistence, toxicity, and carcinogenic potential. Advanced Oxidation Processes (AOPs) have emerged as highly effective methods for the degradation of these complex organic pollutants. This guide provides an objective comparison of the performance of several leading AOPs for azo dye degradation, supported by experimental data and detailed methodologies to aid in the selection and implementation of appropriate treatment strategies.

AOPs are characterized by the in-situ generation of highly reactive oxygen species (ROS), primarily the hydroxyl radical ( $\bullet\text{OH}$ ), which possess a high oxidation potential and can non-selectively degrade a broad range of organic compounds into simpler, less harmful substances like  $\text{CO}_2$ ,  $\text{H}_2\text{O}$ , and inorganic ions.

## Comparative Performance of Key AOPs

The efficacy of different AOPs can vary significantly based on the specific azo dye, operational parameters, and water matrix. Below is a summary of performance data for commonly employed AOPs in the degradation of various azo dyes.

### Table 1: Degradation Efficiency and Mineralization of Azo Dyes by Various AOPs

Advanced Oxidation Process (AOP)	Target Azo Dye	Degradation/Decolorization Efficiency (%)	TOC/COD Mineralization (%)	Reaction Time	Reference(s)
Fenton	Reactive Black B	~94.3% Decolorization	70% Mineral		

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